

L-ORNITHINE:HCL (4,4,5,5-D4) Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: L-ORNITHINE:HCL (4,4,5,5-D4)

Cat. No.: B1579828

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Introduction & Scope

This guide defines the critical disposal protocols for **L-Ornithine:HCl (4,4,5,5-D4)**. While L-Ornithine is a naturally occurring amino acid, the deuterated (D4) hydrochloride salt form presents specific inventory and regulatory considerations.

Crucial Distinction:

- **Isotope Status:** This compound is a Stable Isotope. It is NOT radioactive. It must be handled as chemical waste, not radioactive waste.
- **Economic Value:** Due to the high cost of deuterated standards, "disposal" often implies a failure in inventory management. This guide includes a pre-disposal verification step to prevent the accidental waste of viable research material.

Safety & Hazard Assessment (Pre-Disposal)

Before initiating disposal, you must validate the hazard profile. Treat the deuterated isotopologue with the same toxicological precautions as the unlabeled parent compound.

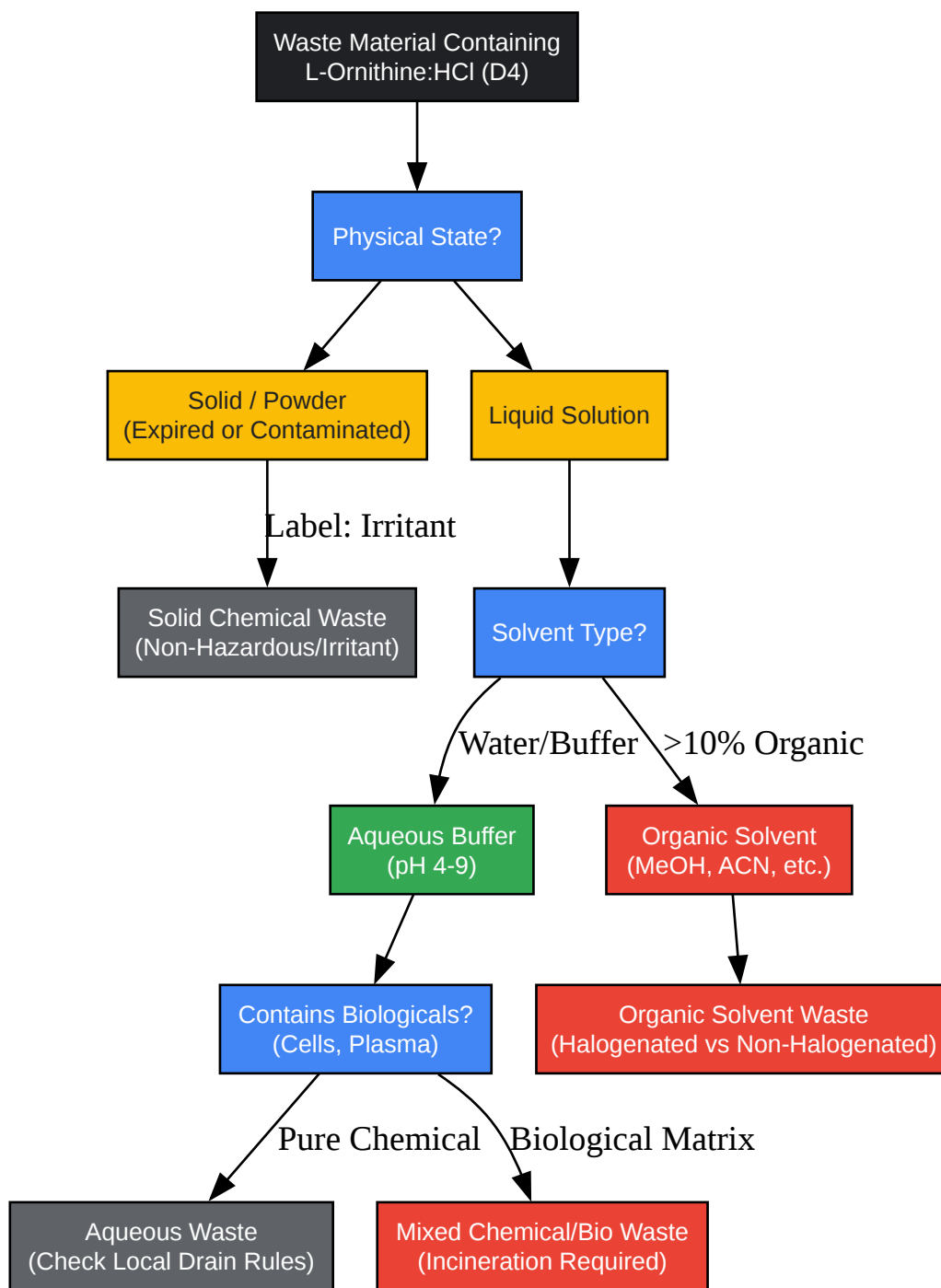
Property	Specification	Hazard Implication
CAS Number	3184-13-2 (Unlabeled Parent)	Reference for toxicity data.[1]
Signal Word	WARNING	Standard caution required.
GHS Classification	Skin Irrit. 2; Eye Irrit.[1] 2A; STOT SE 3	Irritant to eyes, skin, and respiratory tract.
RCRA Status (USA)	Not Listed (P or U list)	General Chemical Waste (unless mixed with solvents). [1]
Radioactivity	NONE	Do not place in radioactive waste streams (e.g., C14/H3 bins).

Senior Scientist Insight: Do not be complacent because it is an amino acid. The HCl salt form is acidic and can cause significant eye irritation. Furthermore, in metabolic tracing experiments, this compound is often dissolved in organic modifiers (e.g., Methanol/Acetonitrile) or biological matrices. The matrix often dictates the disposal path more than the ornithine itself.

Waste Characterization & Segregation

Proper segregation is the single most effective way to reduce disposal costs and prevent lab accidents.

The Segregation Logic (Graphviz Diagram)



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Figure 1: Decision matrix for segregating L-Ornithine:HCl (D4) waste streams based on physical state and solvent matrix.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Use this for expired shelf stock or spilled powder.

- Inventory Reconciliation: Before disposal, verify the container is truly waste. Deuterated standards are expensive (~1000/gram). If the material is simply "old" but dry, run a qNMR or MS check for purity; it may still be viable for qualitative MS tuning.
- Containerization: Place the vial (with cap) into a clear, sealable plastic bag (secondary containment).
- Labeling: Apply a hazardous waste label.
 - Constituents: "L-Ornithine Hydrochloride (D4)"^[1]
 - Hazards: Check "Irritant".
- Disposal Bin: Place in the Solid Chemical Waste drum.
 - Note: Do not triple rinse the vial into the sink. If you rinse the vial to recover material, the rinsate becomes liquid waste (Protocol B).

Protocol B: Liquid Waste (Experimental Mixtures)

Use this for HPLC effluents, stock solutions, or reaction byproducts.

- pH Check: L-Ornithine HCl is acidic. If the solution is highly acidic (pH < 2), neutralize to pH 5–9 before adding to a general aqueous waste drum to prevent off-gassing or reaction with other wastes.
- Solvent Segregation:
 - Aqueous (<10% Organic): Dispose in "Aqueous Chemical Waste". Never pour down the drain unless your facility has a specific permit for amino acids/salts.
 - Organic (>10% Organic): Dispose in "Non-Halogenated Organic Waste" (assuming standard solvents like Methanol/ACN are used).

- **Biological Matrices:** If the L-Ornithine D4 was used in cell culture or plasma, the waste is Mixed Waste (Chemical + Biological). This must be incinerated. Do not autoclave chemical waste (risk of generating toxic vapors).

Regulatory Compliance & Waste Codes

Compliance requires mapping the waste to the correct regulatory framework.^[2]

Region	Regulation	Waste Code / Classification	Notes
USA	EPA / RCRA	Not Listed (Default to D002 if pH <2)	If mixed with solvents (e.g., Methanol), use F003 (Ignitable). ^[1]
EU / UK	EWC (LoW)	16 05 06*	"Laboratory chemicals, consisting of or containing hazardous substances." ^{[1][3][4]} ^[5]
Global	IATA / DOT	Not Regulated as Dangerous Goods	For transport/shipping purposes only. ^[1]

Expert Note on "D4" Regulations: While the disposal is standard, the export of deuterated compounds is sometimes monitored (e.g., Nuclear Regulatory Commission or Department of Commerce in the US) due to heavy water production controls. However, for disposal of small research quantities, these export controls do not apply. You are simply destroying the chemical.

Spill Management Protocol

In the event of a powder spill of L-Ornithine:HCl (D4):

- **PPE:** Wear nitrile gloves, safety glasses, and a lab coat. A dust mask (N95) is recommended to prevent inhalation of the HCl salt dust.
- **Containment:** Cover the spill with a paper towel to prevent dust dispersion.

- Cleanup:
 - Dampen the paper towel slightly (do not flood).
 - Wipe up the powder.
 - Clean the surface with water, followed by 70% Ethanol.
- Disposal: Place all contaminated wipes into a sealed bag and treat as Solid Chemical Waste.

Spill Response Workflow (Graphviz Diagram)



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Figure 2: Step-by-step workflow for managing minor laboratory spills of L-Ornithine:HCl (D4).

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